

Spectroscopic data of Androstenone Hydrazone

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Compound of Interest

Compound Name: *Androstenone Hydrazone*

CAS No.: *63015-10-1*

Cat. No.: *B1164221*

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An In-depth Technical Guide to the Spectroscopic Characterization of **Androstenone Hydrazone**

Introduction

Androstenone hydrazone (CAS No. 63015-10-1) is a critical derivative of the endogenous steroid androstenone.^[1] The parent compound, a 16-androstene steroid, is a well-known pheromone found in several mammalian species.^[2] In analytical and synthetic chemistry, the conversion of the ketone functional group at the C-17 position of the steroid nucleus to a hydrazone is a pivotal derivatization strategy. This conversion serves multiple purposes: it can protect the ketone during subsequent synthetic steps, or, more commonly in an analytical context, it enhances the molecule's ionization efficiency and chromatographic behavior, making it more amenable to sensitive detection by techniques like mass spectrometry.^{[3][4]}

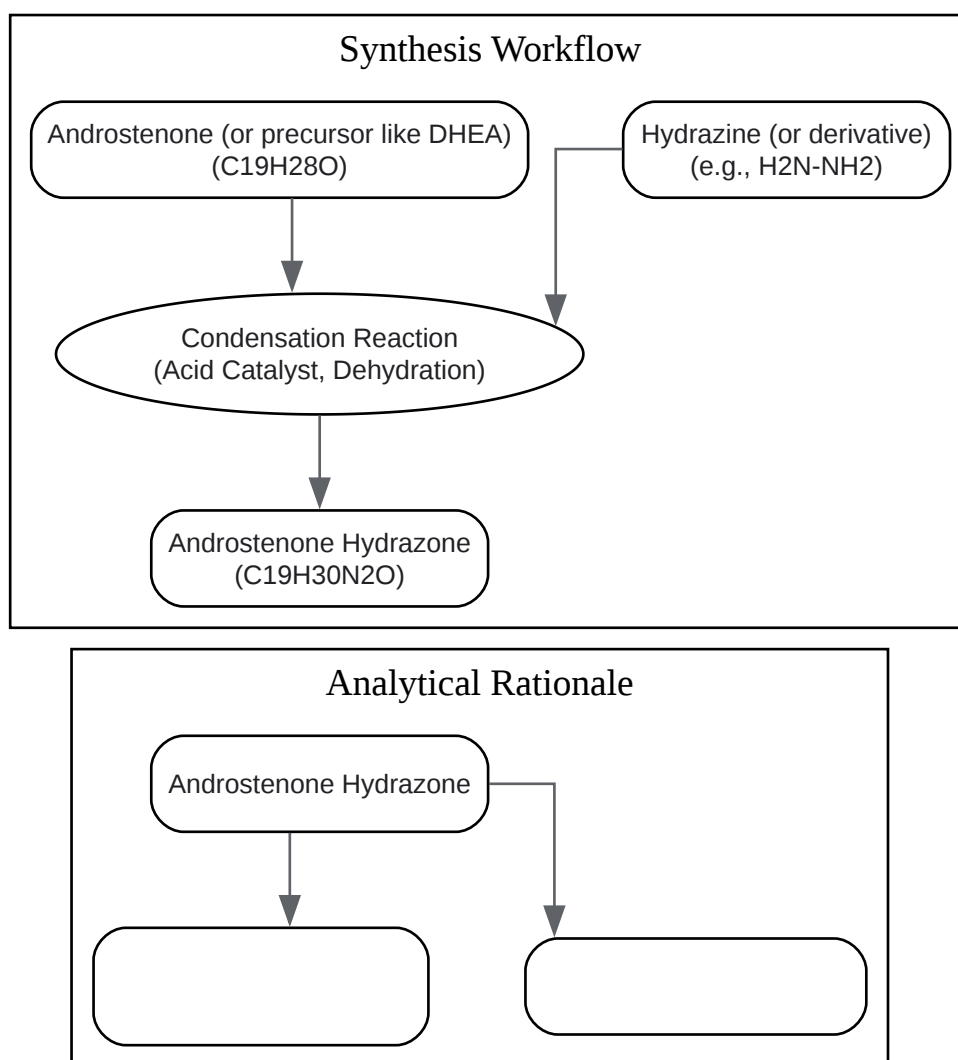
This technical guide provides a comprehensive exploration of the spectroscopic signature of **Androstenone Hydrazone** (more specifically, the commonly referenced 3 β -Hydroxy-androst-5-en-17-one hydrazone).^[1] As professionals in drug development and research, a thorough understanding of this data is paramount for unambiguous structural confirmation, purity assessment, and metabolic investigation. We will delve into the core spectroscopic techniques—Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-

Visible (UV-Vis) spectroscopy—explaining the rationale behind experimental choices and providing a detailed interpretation of the resulting data.

Synthesis and Analytical Rationale

The formation of a hydrazone from its parent ketone is a classic condensation reaction. The carbonyl carbon of the steroid is subjected to a nucleophilic attack by the terminal nitrogen of hydrazine, followed by dehydration to yield the C=N double bond characteristic of the hydrazone functional group.^[5]

From an analytical standpoint, particularly in the realm of bioanalysis where concentrations are minute, derivatization is not merely a procedural step but a strategic necessity. Steroids often exhibit poor ionization efficiency in their native state. Converting them to cationic derivatives, such as Girard P or T hydrazones, can enhance the response in positive ion mode electrospray mass spectrometry by factors of up to 33, dramatically lowering the limits of detection.^{[3][6]}



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Caption: Workflow of **Androstenone Hydrazone** synthesis and its analytical utility.

Mass Spectrometry (MS)

Principle & Rationale: Mass spectrometry is the cornerstone for determining the molecular weight and elemental composition of a molecule. For **Androstenone Hydrazone**, with a molecular formula of C₁₉H₃₀N₂O, the expected monoisotopic mass is 302.2358 Da.^{[1][7]} Electrospray Ionization (ESI) is the preferred method for such moderately polar molecules, often yielding the protonated molecular ion [M+H]⁺. Tandem mass spectrometry (MS/MS) is employed to induce fragmentation, providing a structural fingerprint that confirms the identity of the compound and allows for differentiation from isomers.

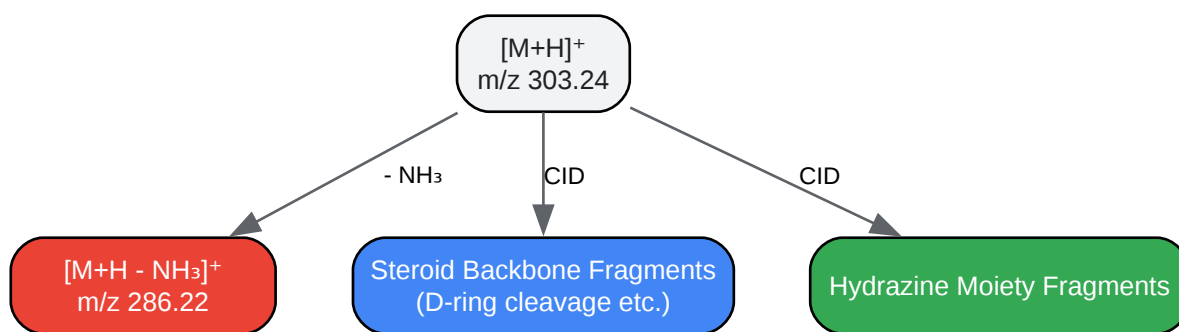
The derivatization to a hydrazone is particularly advantageous for MS analysis. The introduction of the nitrogen-rich hydrazone moiety provides a readily protonated site, significantly improving the ionization efficiency and analytical sensitivity compared to the native steroid.^[8]

Data Summary: Expected Mass-to-Charge Ratios (m/z)

Ion Species	Formula	Calculated m/z	Notes
$[M]^+$	$C_{19}H_{30}N_2O$	302.24	Molecular ion (less common in ESI)
$[M+H]^+$	$C_{19}H_{31}N_2O$	303.24	Protonated molecular ion (base peak in ESI+)
$[M+Na]^+$	$C_{19}H_{30}N_2ONa$	325.22	Sodium adduct

Interpretation of Fragmentation Data: The fragmentation of steroid hydrazones is structurally informative. Collision-induced dissociation (CID) typically results in cleavages around the derivatized functional group and within the steroid's polycyclic ring structure.

- **Loss of NH_3 :** A common fragmentation pathway for primary hydrazones involves the loss of ammonia (17 Da) from the protonated molecular ion.
- **Cleavage of the N-N Bond:** Fragmentation of the hydrazine moiety itself is a characteristic process that can yield structurally specific ions.^{[3][6]}
- **Ring Cleavages:** The steroid backbone undergoes characteristic cleavages, particularly around the D-ring, which can help localize the derivatization site.^[9] Studies on similar Girard hydrazone derivatives of steroids show specific fragmentation patterns that serve as diagnostic markers.^[10]



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Caption: Proposed high-level fragmentation pathway for **Androstenone Hydrazone** in MS/MS.

Experimental Protocol: LC-MS/MS Analysis

- **Sample Preparation:** Dissolve 5 mg of **Androstenone Hydrazone** in 50 mL of methanol to create a 100 $\mu\text{g/mL}$ stock solution. Further dilute with 50:50 acetonitrile:water to a final concentration of 1 $\mu\text{g/mL}$ for direct infusion or LC-MS analysis.
- **Chromatography:** Utilize a C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 μm particle size). Employ a gradient elution from 50% to 95% acetonitrile (with 0.1% formic acid) in water (with 0.1% formic acid) over 5 minutes.
- **Mass Spectrometry:**
 - **Ionization Mode:** Electrospray Ionization, Positive (ESI+).
 - **Scan Mode:** Full scan from m/z 100-500 to identify the $[M+H]^+$ ion.
 - **MS/MS:** Perform a product ion scan on the precursor ion at m/z 303.24. Optimize collision energy to achieve a rich fragmentation spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle & Rationale: NMR spectroscopy provides the most definitive structural information by mapping the carbon-hydrogen framework of the molecule. ^1H NMR identifies the chemical environment of protons, while ^{13}C NMR does the same for carbon atoms. For **Androstenone Hydrazone**, NMR confirms the successful condensation reaction and allows for the complete

assignment of the steroid skeleton. The presence of stereoisomers (E/Z) about the C=N bond can lead to a duplication of signals, providing insight into the compound's conformational dynamics in solution.[\[11\]](#)

Data Summary: Characteristic NMR Chemical Shifts (δ)

^1H NMR Data[\[5\]](#)

Proton Type	Expected Chemical Shift (δ , ppm)	Notes
Hydrazone N-H	~7.5 - 8.5	Can be a broad singlet; exchangeable with D_2O .
Olefinic C-H (C6)	~5.3	Characteristic of the Δ^5 -steroid backbone.
Carbinol C-H (C3)	~3.5	Proton attached to the carbon bearing the hydroxyl group.
Angular Methyls (C18, C19)	~0.8 - 1.1	Two distinct singlets, characteristic of the steroid nucleus.

^{13}C NMR Data[\[5\]](#)[\[12\]](#)

Carbon Type	Expected Chemical Shift (δ , ppm)	Notes
Azomethine C=N (C17)	~150 - 160	Key signal confirming hydrazone formation. Downfield shift from the original ketone (~220 ppm).
Olefinic C (C5, C6)	~121, ~141	Two signals representing the double bond in the B-ring.
Carbinol C (C3)	~71	Carbon attached to the hydroxyl group.
Angular Methyls (C18, C19)	~12 - 20	Two distinct signals in the aliphatic region.

Experimental Protocol: NMR Sample Preparation and Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **Androstenone Hydrazone** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm).
- Acquisition:
 - Record the ¹H NMR spectrum on a 400 MHz or higher spectrometer.
 - Record the broadband proton-decoupled ¹³C NMR spectrum.
 - If necessary, perform 2D NMR experiments (e.g., COSY, HSQC, HMBC) to confirm proton-proton and proton-carbon correlations for unambiguous assignment.

Infrared (IR) Spectroscopy

Principle & Rationale: IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule based on their characteristic vibrational frequencies. For the conversion of androstenone to its hydrazone, IR spectroscopy provides a clear

diagnostic test: the disappearance of the strong C=O stretching band of the ketone and the appearance of C=N and N-H stretching bands.

Data Summary: Key IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
3300 - 3450	Medium, Broad	O-H stretch (alcohol) and N-H stretch (hydrazone)
3030 - 3050	Weak	=C-H stretch (alkene)
2850 - 2960	Strong	C-H stretch (alkane)
~1640	Medium-Strong	C=N stretch (azomethine/imine) [12] [13]
~1590	Medium	N-H bend

Interpretation: The most critical observation in the IR spectrum of **Androstenone Hydrazone** is the presence of a C=N stretching vibration around 1640 cm⁻¹.[\[12\]](#)[\[13\]](#) This, coupled with the N-H stretching bands and the complete absence of the parent ketone's sharp C=O band (typically found around 1740 cm⁻¹ for a five-membered ring ketone), provides conclusive evidence of a successful reaction. The broad O-H band confirms the retention of the C3-hydroxyl group.

Experimental Protocol: FT-IR Analysis (ATR)

- **Sample Preparation:** Place a small amount (1-2 mg) of the solid **Androstenone Hydrazone** powder directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Acquisition:** Apply pressure to ensure good contact between the sample and the crystal.
- **Data Collection:** Collect the spectrum, typically by co-adding 16 or 32 scans over the range of 4000-400 cm⁻¹ with a resolution of 4 cm⁻¹.
- **Processing:** Perform a background subtraction using a spectrum collected with no sample present.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Principle & Rationale: UV-Vis spectroscopy measures the electronic transitions within a molecule. The absorption of UV or visible light occurs in molecules containing chromophores (π -systems or atoms with non-bonding electrons). While the isolated steroid nucleus has minimal UV absorbance, the introduction of the $C=N-NH_2$ chromophore in the hydrazone derivative gives rise to a characteristic absorption maximum (λ_{max}). This property is useful for quantitative analysis using techniques like HPLC-UV.[14]

Data Summary: Expected UV-Vis Absorption

Chromophore	Expected λ_{max} (nm)	Transition
C=N (Hydrazone)	~230 - 280	$n \rightarrow \pi^*$

Interpretation: The hydrazone functional group typically exhibits an absorption band in the 230-280 nm range, which is attributed to an $n \rightarrow \pi^*$ electronic transition. The exact λ_{max} can be influenced by the solvent polarity.[15] This absorption is distinct from that of α,β -unsaturated ketone precursors (like testosterone), which absorb around 242 nm.[16][17] Measuring the absorbance at this λ_{max} allows for sensitive quantification of the compound in solution via the Beer-Lambert law.

Experimental Protocol: UV-Vis Spectrum Acquisition

- **Sample Preparation:** Prepare a dilute solution of **Androstenone Hydrazone** in a UV-transparent solvent (e.g., ethanol or acetonitrile) with a known concentration (e.g., 10 $\mu\text{g/mL}$).
- **Instrumentation:** Use a dual-beam UV-Vis spectrophotometer.
- **Measurement:** Fill a quartz cuvette with the sample solution and another with the pure solvent (as a blank).
- **Scan:** Scan the absorbance from 400 nm down to 200 nm to identify the λ_{max} .

Conclusion

The comprehensive spectroscopic analysis of **Androstenone Hydrazone** provides an unambiguous structural fingerprint essential for its application in research and development. Mass spectrometry confirms its molecular weight and fragmentation pattern, while NMR spectroscopy offers definitive proof of its covalent structure. IR spectroscopy provides a rapid confirmation of the key functional groups, verifying the conversion from a ketone to a hydrazone. Finally, UV-Vis spectroscopy establishes the characteristic electronic absorption useful for quantification. Together, these techniques form a self-validating system, ensuring the identity, purity, and integrity of this important steroid derivative.

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